

A Comprehensive Technical Guide to Fulvestrant Impurity 3 (CAS 1621885-81-1)

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Compound of Interest

Compound Name: *Fulvestrant Impurity 3*

CAS No.: *1621885-81-1*

Cat. No.: *B601968*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

In the landscape of endocrine therapies for hormone receptor-positive breast cancer, Fulvestrant stands as a cornerstone treatment. As a selective estrogen receptor degrader (SERD), its efficacy is intrinsically linked to its purity. The control of impurities in active pharmaceutical ingredients (APIs) is not merely a regulatory hurdle but a fundamental aspect of ensuring patient safety and therapeutic consistency. This guide provides an in-depth exploration of a specific known impurity, **Fulvestrant Impurity 3**, offering a technical resource for researchers and professionals engaged in the development, manufacturing, and quality control of Fulvestrant.

Introduction: The Criticality of Impurity Profiling in Fulvestrant

Fulvestrant exerts its therapeutic effect by binding to the estrogen receptor (ER), leading to its degradation and thereby abrogating estrogen-driven tumor growth. The presence of impurities

can have significant consequences, potentially altering the drug's efficacy, safety profile, and stability. Impurities can arise from various stages, including the synthesis of the drug substance, degradation over time, or interactions with excipients in the final drug product.^{[1][2]}

Regulatory bodies such as the International Council for Harmonisation (ICH) have established stringent guidelines for the identification, qualification, and control of impurities in new drug substances and products.^{[3][4][5][6][7]} These guidelines underscore the necessity of a thorough understanding of the impurity profile of any pharmaceutical agent. This guide focuses on **Fulvestrant Impurity 3**, providing a detailed examination of its chemical structure, potential origins, and analytical characterization.

Unveiling the Chemical Identity of Fulvestrant Impurity 3

Fulvestrant Impurity 3 is a process-related impurity and potential degradation product associated with the synthesis of Fulvestrant. A comprehensive understanding of its chemical structure is the first step in developing effective control strategies.

Chemical Structure and Properties

The systematic name for **Fulvestrant Impurity 3** is (7S,8R,9S,13S,14S,17S)-3-Hydroxy-13-methyl-7-(9-((methylsulfonyl)oxy)nonyl)-6-oxo-7,8,9,11,12,13,14,15,16,17-decahydro-6H-cyclopenta[a]phenanthren-17-yl acetate. Its key chemical properties are summarized in the table below.

Property	Value	Source
CAS Number	1621885-81-1	[8]
Molecular Formula	C30H44O7S	[8]
Molecular Weight	548.74 g/mol	[8][9]
IUPAC Name	[(7S,8R,9S,13S,14S,17S)-3-hydroxy-13-methyl-7-(9-methylsulfonyloxynonyl)-6-oxo-8,9,11,12,14,15,16,17-octahydro-7H-cyclopenta[a]phenanthren-17-yl] acetate	N/A

Structural Comparison with Fulvestrant

To appreciate the significance of this impurity, it is instructive to compare its structure with that of the parent drug, Fulvestrant. The core steroidal scaffold is largely conserved; however, there are key differences in the side chain and the steroidal A-ring.

Below is a diagram illustrating the chemical structures of Fulvestrant and **Fulvestrant Impurity 3**.



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Caption: Chemical structures of Fulvestrant and **Fulvestrant Impurity 3**.

Synthesis and Formation Pathways

Understanding the potential routes of formation for **Fulvestrant Impurity 3** is crucial for its control. While a specific synthetic route for this impurity is not detailed in the public domain, its

structure suggests it could arise as a byproduct during the synthesis of Fulvestrant or as a degradation product.

The synthesis of Fulvestrant is a multi-stage process.^{[1][10]} Impurities can be introduced or formed at various steps. The presence of a keto group at the C-6 position and a different side chain at the C-7 position in Impurity 3 compared to Fulvestrant suggests potential side reactions or degradation pathways involving oxidation and modification of the side chain precursor.

Forced degradation studies, where the drug substance is subjected to stress conditions such as acid, base, oxidation, heat, and light, are instrumental in identifying potential degradation products.^{[11][12][13][14][15]} Such studies can elucidate the pathways through which Impurity 3 might form under storage or stress conditions.

Analytical Characterization and Control Strategies

The detection, identification, and quantification of **Fulvestrant Impurity 3** require robust analytical methodologies. High-Performance Liquid Chromatography (HPLC) is the primary technique for separating impurities from the main drug substance.

Chromatographic Separation

A validated, stability-indicating HPLC method is essential for the accurate quantification of Fulvestrant and its impurities.^{[14][15][16]} While a specific chromatogram for Impurity 3 is not publicly available, a typical HPLC method for Fulvestrant analysis would involve a reversed-phase column with a gradient elution using a mixture of aqueous and organic solvents.

A representative, though not specific, experimental protocol for HPLC analysis is outlined below:

Protocol: HPLC Analysis of Fulvestrant and its Impurities

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm).
- Mobile Phase A: A buffered aqueous solution (e.g., phosphate buffer).

- Mobile Phase B: Acetonitrile or Methanol.
- Gradient Elution: A time-programmed gradient starting with a higher proportion of Mobile Phase A and gradually increasing the proportion of Mobile Phase B to elute the more non-polar compounds.
- Flow Rate: Typically 1.0 mL/min.
- Detection Wavelength: UV detection at a wavelength where both Fulvestrant and its impurities have significant absorbance, for instance, 225 nm.[\[17\]](#)
- Injection Volume: 10-20 µL.
- Data Analysis: Integration of peak areas to determine the percentage of each impurity relative to the main Fulvestrant peak.

Spectroscopic Identification

Unequivocal identification of impurities requires spectroscopic techniques such as Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

- Mass Spectrometry (MS): LC-MS is a powerful tool for identifying impurities. The mass spectrometer provides the molecular weight of the impurity and its fragmentation pattern, which can be used to elucidate its structure.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy provide detailed information about the chemical environment of each atom in the molecule, allowing for the definitive confirmation of the structure of the impurity.

The combination of these techniques allows for the complete structural elucidation and characterization of impurities like **Fulvestrant Impurity 3**.

Regulatory Perspective and Quality Control

The presence of impurities in a drug substance is a critical quality attribute that is closely scrutinized by regulatory agencies.[\[2\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#) The ICH Q3A(R2) guideline provides a framework for the reporting, identification, and qualification of impurities in new drug substances.[\[4\]](#)[\[6\]](#)

ICH Thresholds for Impurities:

Threshold	Limit
Reporting Threshold	$\geq 0.05\%$
Identification Threshold	$\geq 0.10\%$ or 1.0 mg/day intake (whichever is lower)
Qualification Threshold	$\geq 0.15\%$ or 1.0 mg/day intake (whichever is lower)

For an impurity like **Fulvestrant Impurity 3**, if it is present above the identification threshold, its structure must be determined. If it exceeds the qualification threshold, its safety must be established through toxicological studies.

The control of impurities is therefore a continuous process throughout the drug development lifecycle, from process development and optimization to routine quality control of the final drug product.

Conclusion

Fulvestrant Impurity 3 is a significant related substance that requires careful monitoring and control during the manufacturing of Fulvestrant. A thorough understanding of its chemical structure, potential formation pathways, and appropriate analytical methods for its detection and quantification are essential for ensuring the quality, safety, and efficacy of Fulvestrant. This guide serves as a technical resource to aid researchers and drug development professionals in this critical endeavor.

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